

# Technical Guide: Physicochemical Properties of 2-Bromothioanisole

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## Compound of Interest

Compound Name: 2-Bromothioanisole

Cat. No.: B035456

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## Introduction

**2-Bromothioanisole**, also known as 1-bromo-2-(methylthio)benzene, is an organosulfur compound that serves as a versatile intermediate in organic synthesis. Its utility in the development of pharmaceuticals and other bioactive molecules necessitates a thorough understanding of its fundamental physicochemical properties. This guide provides a detailed overview of the melting and boiling points of **2-Bromothioanisole**, along with standardized experimental protocols for their determination.

## Physicochemical Data

The key physical properties of **2-Bromothioanisole** are summarized in the table below. These values are critical for predicting its behavior in various chemical processes, including reaction kinetics, purification, and formulation.

Property	Value	Conditions
Melting Point	-24 °C	(literature value)[1][2][3][4]
Boiling Point	145-146 °C	at 27 mmHg (literature value) [1][2][3][4]
256 °C	(literature value)[5]	
Density	1.522 g/mL	at 25 °C (literature value)[1][2] [3]

## Experimental Protocols

Accurate determination of melting and boiling points is fundamental to verifying the purity and identity of a chemical substance. The following are detailed methodologies for these measurements.

### Melting Point Determination (Capillary Method)

Since **2-Bromothioanisole** is a liquid at room temperature, its melting point is determined from a frozen sample.

Principle: A small, frozen sample of the substance is heated at a controlled rate. The temperature at which the solid-to-liquid phase transition occurs is recorded as the melting point. For pure crystalline substances, this transition is sharp.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Low-temperature bath (e.g., dry ice/acetone)
- Thermometer or digital temperature probe

Procedure:

- **Sample Preparation:** A small amount of **2-Bromothioanisole** is drawn into a capillary tube. The tube is then cooled in a low-temperature bath until the sample solidifies completely.
- **Loading the Apparatus:** The capillary tube containing the frozen sample is placed into the heating block of the melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
- **Equilibration and Measurement:** The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium between the sample and the thermometer.
- **Observation:** The temperature is carefully monitored. The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample has melted into a clear liquid. A narrow melting point range is indicative of a pure compound.<sup>[4][5]</sup>

## Boiling Point Determination at Reduced Pressure (Thiele Tube Method)

Given that **2-Bromothioanisole** has a high boiling point at atmospheric pressure, distillation under reduced pressure is often employed to prevent decomposition.

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is lowered.

**Apparatus:**

- Thiele tube
- High-boiling point oil (e.g., mineral oil)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)

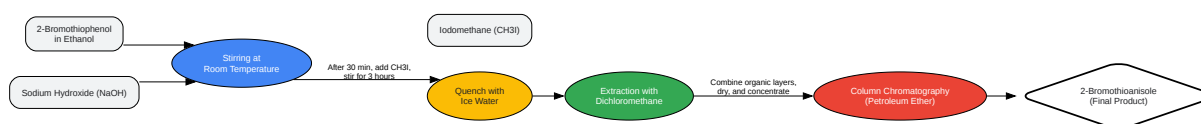
- Vacuum source and manometer
- Heating source (e.g., Bunsen burner or heating mantle)

Procedure:

- **Sample Preparation:** A small amount of **2-Bromothioanisole** (a few milliliters) is placed into the small test tube. A capillary tube, with its open end downwards, is placed inside the test tube.
- **Assembly:** The test tube is attached to a thermometer using a rubber band or wire. The assembly is then placed in a Thiele tube containing heating oil, ensuring the sample is below the oil level.
- **Applying Vacuum:** The Thiele tube is connected to a vacuum source, and the pressure is reduced to the desired level (e.g., 27 mmHg), as measured by a manometer.
- **Heating:** The side arm of the Thiele tube is gently heated.<sup>[6]</sup> This induces convection currents that ensure uniform heating of the oil bath.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is continued until a steady and rapid stream of bubbles is observed.
- **Measurement:** The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.<sup>[7]</sup> This indicates that the vapor pressure of the liquid is equal to the external pressure.

## Synthesis Workflow of 2-Bromothioanisole

The following diagram illustrates a common laboratory synthesis route for **2-Bromothioanisole** from 2-bromothiophenol and iodomethane.<sup>[2]</sup> This workflow highlights the key reagents, reaction conditions, and purification steps.



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Caption: Synthesis workflow for **2-Bromothioanisole**.

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